

Monomethyl adipate chemical structure and formula

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Compound of Interest

Compound Name: Monomethyl adipate

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An In-depth Technical Guide to **Monomethyl Adipate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **monomethyl adipate**, a key chemical intermediate. It covers its chemical structure, physicochemical properties, synthesis protocols, and applications, particularly within the realms of research and drug development.

Chemical Identity and Structure

Monomethyl adipate, also known as adipic acid monomethyl ester, is the monoester of adipic acid and methanol.^{[1][2]} It is classified as a dicarboxylic acid monoester.^{[1][2][3]}

- Chemical Formula: $C_7H_{12}O_4$ ^{[1][4][5]}
- Linear Formula: $HO_2C(CH_2)_4CO_2CH_3$ ^{[6][7]}
- Synonyms: Adipic acid monomethyl ester, Methyl hydrogen adipate, 6-Methoxy-6-oxohexanoic acid, Methyl 5-carboxypentanoate.^{[1][6][8]}

Molecular Structure Representations:

- SMILES: COC(=O)CCCCC(O)=O^{[6][7]}
- InChI: 1S/C7H12O4/c1-11-7(10)5-3-2-4-6(8)9/h2-5H2,1H3,(H,8,9)^{[6][7]}

- InChI Key: UOBSVARXACCLLH-UHFFFAOYSA-N[6][7]

Physicochemical and Spectroscopic Data

Monomethyl adipate is a clear, colorless liquid at room temperature.[2][9] Its key physical and chemical properties are summarized below for easy reference.

Table 1: Chemical Identifiers for Monomethyl Adipate

| Identifier | Value |
|----------------------|--------------------|
| CAS Number | 627-91-8[4][6][10] |
| EC Number | 211-019-0[6][7] |
| Beilstein/REAXYS No. | 1766411[6] |
| MDL Number | MFCD00004418[1][6] |
| PubChem CID | 12328[5] |
| UNII | 62S39VHD01[3] |

Table 2: Physicochemical Properties of Monomethyl Adipate

| Property | Value |
|---------------------------------------|---|
| Molecular Weight | 160.17 g/mol [4][6] |
| Appearance | Clear, colorless liquid[2][9] |
| Melting Point | 7-9 °C[1][2][6] |
| Boiling Point | 162 °C at 10 mmHg[1][2][6] |
| Density | 1.081 g/mL at 25 °C[1][2][6] |
| Refractive Index (n _{20/D}) | 1.441[1][2][6] |
| Flash Point | 113 °C (235.4 °F) - closed cup[6][7] |
| Water Solubility | Not miscible or difficult to mix with water[1][2] |
| pKa | 4.69 ± 0.10 (Predicted)[2] |

Synthesis and Experimental Protocols

Monomethyl adipate is primarily synthesized through the esterification of adipic acid with methanol or the partial hydrolysis of dimethyl adipate.^{[1][2]} The esterification of adipic acid is a two-stage reversible reaction where **monomethyl adipate** is the intermediate product.^[11]

Protocol 1: Selective Monomethyl Esterification using Alumina Catalyst

This protocol describes a method for the selective synthesis of **monomethyl adipate** from adipic acid and methanol using an alumina catalyst, achieving a high yield.^[12]

Materials:

- Adipic acid (730 mg, 5 mmol)^[12]
- Methanol (10 ml)^[12]
- Alumina (Al_2O_3) catalyst^[12]

Procedure:

- Combine adipic acid and methanol in a suitable reaction vessel.
- Add the alumina catalyst to the mixture.
- Stir the reaction mixture at 25 °C for 24 hours.^[12]
- Upon completion, filter the catalyst from the reaction mixture.
- Remove the solvent (excess methanol) under reduced pressure.
- The resulting product can be purified further if necessary, though this method provides high selectivity. The reported yield for this general procedure is 80%.^[12]

Protocol 2: Esterification using Macroporous Cation Exchange Resin

This method utilizes a reusable resin catalyst for the synthesis of **monomethyl adipate**, offering an environmentally friendly approach with high yield and convenient post-treatment.
[\[13\]](#)

Materials:

- Adipic acid
- Methanol (referred to as 'organic ethyl gallate' in a likely translation error in the source, but context implies methanol for monomethyl ester)
- Toluene (solvent)
- Macroporous cation exchange resin

Procedure:

- Resin Pre-treatment: Successively immerse the macroporous cation exchange resin in an acid solution, followed by an alkali solution, and then again in an acid solution. Wash the resin with water until the pH is neutral. Filter and remove surface moisture to obtain the pretreated resin.[\[13\]](#)
- Esterification:
 - Add adipic acid and the pretreated resin to toluene in the reaction vessel.
 - Add methanol dropwise to the mixture to initiate the esterification reaction.
 - Maintain the reaction at a controlled temperature.[\[13\]](#)
- Work-up and Purification:
 - After the reaction is complete, filter the mixture to separate the resin catalyst (which can be reused).[\[13\]](#)
 - Cool the remaining toluene solution to leach out any unreacted adipic acid, which is then removed by filtration.[\[13\]](#)

- Wash the resulting **monomethyl adipate**-toluene solution.
- Perform reduced pressure condensation to recover the toluene solvent.[\[13\]](#)
- Distill the crude product to obtain pure **monomethyl adipate**.[\[13\]](#)

Applications in Research and Drug Development

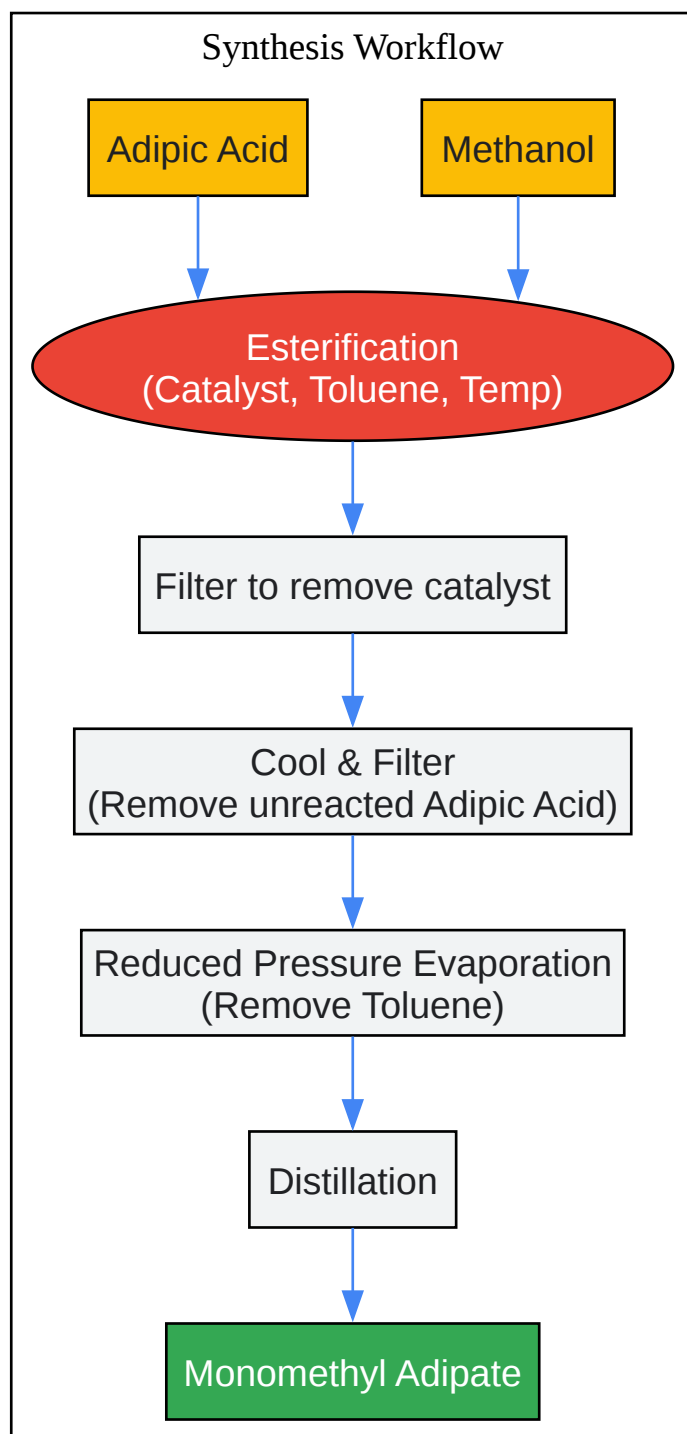
Monomethyl adipate serves as a valuable synthetic intermediate in the development of therapeutic agents.[\[2\]](#)[\[4\]](#)[\[14\]](#) Its bifunctional nature, possessing both a carboxylic acid and a methyl ester group, allows for versatile chemical modifications.

Key applications include:

- **Histone Deacetylase (HDAC) Inhibitors:** It is used in the synthesis of 1,3,4-thiadiazole hydroxamic acid derivatives, which have been investigated as novel HDAC inhibitors with potential antitumor activities.[\[2\]](#)[\[14\]](#)
- **Selectin-Mediated Cell Adhesion Inhibitors:** The compound is a precursor for synthesizing mannose-linked biphenylacetic acid derivatives, which act as novel inhibitors of selectin-mediated cell adhesion.[\[2\]](#)[\[14\]](#)
- **Plasticizer:** It has a documented role as a plasticizer.[\[1\]](#)[\[2\]](#)

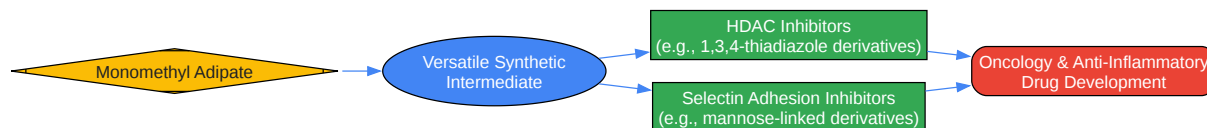
Visualized Workflows and Relationships

The following diagrams illustrate key processes and relationships involving **monomethyl adipate**.



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Caption: General experimental workflow for the synthesis of **monomethyl adipate**.



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Caption: Role of **monomethyl adipate** as an intermediate in drug development.

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